

roxindole hydrochloride solubility DMSO and saline preparation

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Compound Focus: Roxindole Hydrochloride

CAS No.: 108050-82-4

Cat. No.: S004222

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Solubility Data Overview

The table below summarizes the available quantitative solubility data for **roxindole hydrochloride**.

Solvent	Solubility	Conditions / Notes
DMSO	19.15 mg/mL [1] [2]	-
DMSO	50 mg/mL (130.57 mM) [3] [4]	With gentle warming; sonication recommended [3] [5] [4]
Water	1 mg/mL (2.61 mM) [3] [4]	Ultrasonic, warming, and heat to 60°C recommended [3] [4]
Saline	Information Missing	See protocols below for formulations using saline as a component.

Experimental Protocols

Here are detailed methodologies for preparing stock and working solutions for in vivo experiments, based on the searched information.

Preparation of Stock Solutions

DMSO Stock Solution (Recommended)

- **Procedure:** Dissolve **roxindole hydrochloride** in DMSO to a final concentration of **20-50 mg/mL**.
- **Handling:** Gentle warming and brief sonication are recommended to aid dissolution due to the high concentration [3] [5] [4].
- **Storage:** Aliquot and store the stock solution at **-20°C or -80°C**, protected from light and under an inert atmosphere like nitrogen to maximize stability. Avoid repeated freeze-thaw cycles [3] [4].

Preparation of In Vivo Formulations

Since the solubility of **roxindole hydrochloride** in saline alone is not specified, the following protocols use saline as a diluent in combination with other agents to create a solution suitable for administration. These protocols are adapted from supplier recommendations [3] [4].

Protocol 1: DMSO/PEG300/Tween 80/Saline This protocol yields a clear solution of at least **2.08 mg/mL**.

- Prepare a **10% DMSO** stock solution.
- Add **40% PEG300** and mix evenly.
- Add **5% Tween-80** and mix evenly.
- Add **45% Saline** to adjust to the final volume and mix evenly until clear.
- **Example:** To make 1 mL, add 100 μ L of 20.8 mg/mL DMSO stock to 400 μ L PEG300, then add 50 μ L Tween-80, and finally 450 μ L saline [3] [4].

Protocol 2: DMSO/SBE- β -CD/Saline This protocol yields a clear solution of at least **2.08 mg/mL**.

- Prepare a **20% SBE- β -CD in Saline** solution.
- Mix **10% DMSO** stock solution with **90% of the 20% SBE- β -CD solution**.
- **Example:** To make 1 mL, add 100 μ L of 20.8 mg/mL DMSO stock to 900 μ L of 20% SBE- β -CD in saline [3] [4].

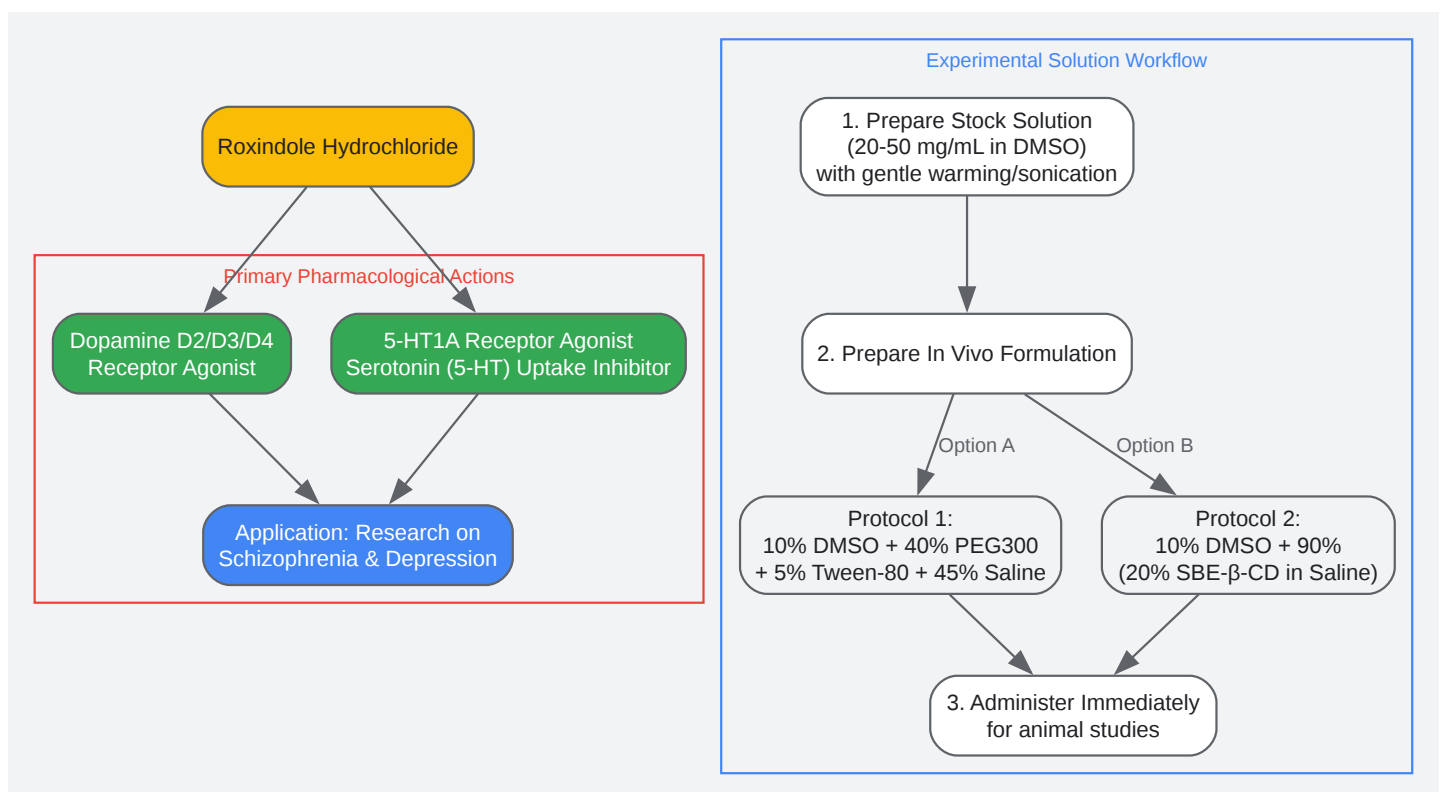
Key Handling and Storage Information

- **Storage of Powder:** Desiccate at **-20°C**, protected from light [6] [5].

- **Stability in Solution:** For in vivo formulations, it is recommended to prepare the working solution freshly and use it on the same day. Long-term storage of diluted solutions is not advised [6] [4].

Mechanism of Action and Workflow

To support your research, the following diagram outlines the established pharmacological profile and a general experimental workflow for solution preparation.



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Important Disclaimer

These application notes are synthesized from commercial supplier data and a scientific publication for research guidance only [7]. The protocols have not been independently validated for all experimental

conditions. Researchers should conduct their own validation studies to ensure suitability for specific applications.

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References

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